

# MPT0B214: Application Notes and Protocols for Breast Cancer Cell Line Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the utility of **MPT0B214**, a novel microtubule inhibitor, for research in breast cancer cell lines. This document includes quantitative data on its anti-proliferative activity, a detailed description of its mechanism of action, and standardized protocols for key experimental assays.

## Introduction

MPT0B214 is a synthetic 5-amino-2-aroylquinoline derivative that has demonstrated potent antitumor activity across a range of human cancer cell lines. It functions as a microtubule inhibitor by binding to the colchicine-binding site of tubulin, thereby disrupting microtubule polymerization.[1][2][3][4] This disruption leads to mitotic arrest and subsequent induction of apoptosis through a mitochondria-dependent intrinsic pathway.[1] These characteristics make MPT0B214 a compound of significant interest for breast cancer research, particularly in overcoming drug resistance.[1]

## **Data Presentation**

The anti-proliferative efficacy of **MPT0B214** has been quantified in various cancer cell lines. The following table summarizes the half-maximal inhibitory concentration (IC50) values, providing a clear comparison of its potency.



| Cell Line   | Cancer Type              | IC50 (nM) |
|---|--------------------------|-----------|
| MCF-7   | Breast Carcinoma         | ~15       |
| КВ  | Cervical Carcinoma       | ~5-15     |
| HONE-1  | Nasopharyngeal Carcinoma | ~5-15     |
| HT29  | Colorectal Carcinoma     | ~5-15     |
| H460  | Lung Cancer              | ~5-15     |
| TSGH  | Gastric Carcinoma        | ~5-15     |
| MKN-45  | Gastric Carcinoma        | ~5-15     |
| Data extracted from a study by Nien et al. (2013).[1] |                          |           |

## **Mechanism of Action**

**MPT0B214** exerts its anticancer effects by targeting the microtubule network, a critical component of the cellular cytoskeleton involved in cell division, structure, and transport.



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Mechanism of MPT0B214 in breast cancer cells.

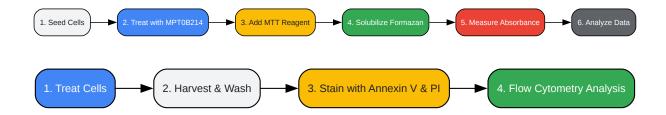
# **Experimental Protocols**



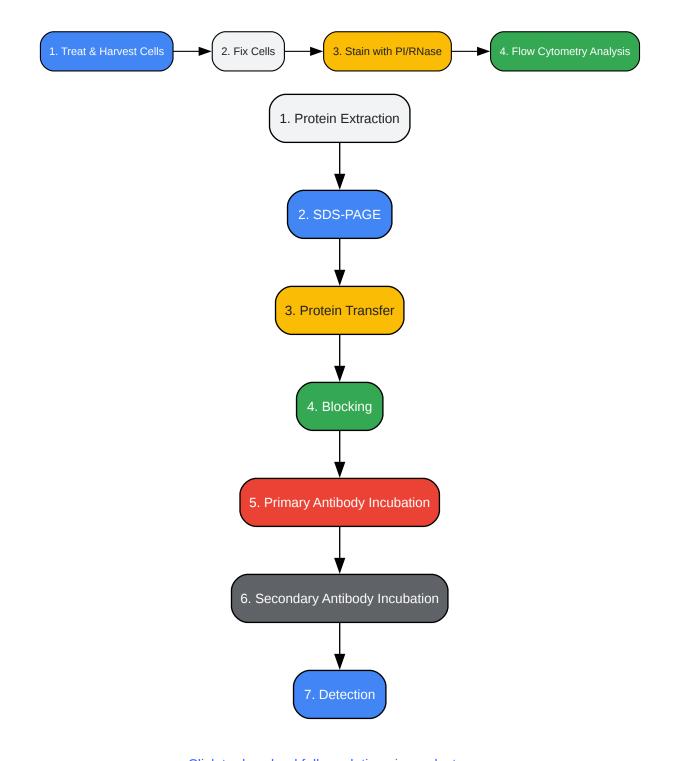
The following are detailed protocols for key experiments to assess the efficacy and mechanism of **MPT0B214** in breast cancer cell lines.

## **Cell Viability Assay (MTT Assay)**

This protocol is for determining the cytotoxic effects of MPT0B214 on breast cancer cell lines.







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